

# Disperse Blue 366 chemical structure and properties

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## Compound of Interest

Compound Name: Disperse blue 366

Cat. No.: B12361970

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## An In-depth Technical Guide to Disperse Blue 366

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Disperse Blue 366** is a synthetic monoazo dye belonging to the disperse class of colorants.[1][2] Characterized by its low solubility in water, it is primarily utilized in the textile industry for dyeing hydrophobic fibers, most notably polyester.[2][3] Its chemical structure imparts a vibrant blue hue and good fastness properties, making it a commercially significant dyestuff. This guide provides a comprehensive overview of the chemical and physical properties of **Disperse Blue 366**, along with available experimental data and methodologies.

### Chemical Structure and Properties

**Disperse Blue 366** is a complex organic molecule with the chemical formula  $C_{19}H_{18}N_6O_2$  and a molecular weight of 362.39 g/mol.[1][2][4][5] The molecule's structure is centered around an azo bridge ( $-N=N-$ ) which acts as the chromophore responsible for its color.

Chemical Identifiers:

- IUPAC Name: 2-((4-((2,6-dicyano-4-nitrophenyl)diazenyl)-3-methylphenyl)(ethyl)amino)ethyl acetate

- CAS Numbers: 361520-06-1, 84870-65-5[3][4][5][6]
- SMILES String: CCC(N(C1=CC(=C(C=C1)N=NC2=C(C=C(C=C2C#N))--INVALID-LINK--[O-])C#N)C)CCOC(=O)C)C

The following table summarizes the key physicochemical properties of **Disperse Blue 366**.

| Property                        | Value  | References   |
|---------------------------------|--|--------------|
| Molecular Formula               | C19H18N6O2   | [1][2][5]    |
| Molecular Weight                | 362.39 g/mol   | [1][2][4][5] |
| Appearance                      | Blue powder  | [1]          |
| Solubility                      | Sparingly soluble in water;<br>Soluble in organic solvents | [3]          |
| Melting Point                   | Not available  |              |
| Boiling Point                   | Not available  |              |
| $\lambda_{\text{max}}$ (UV-Vis) | Not available  |              |

## Synthesis

The general manufacturing process for **Disperse Blue 366** involves a multi-step chemical synthesis. The key steps are diazotization and azo coupling, followed by cyanation.

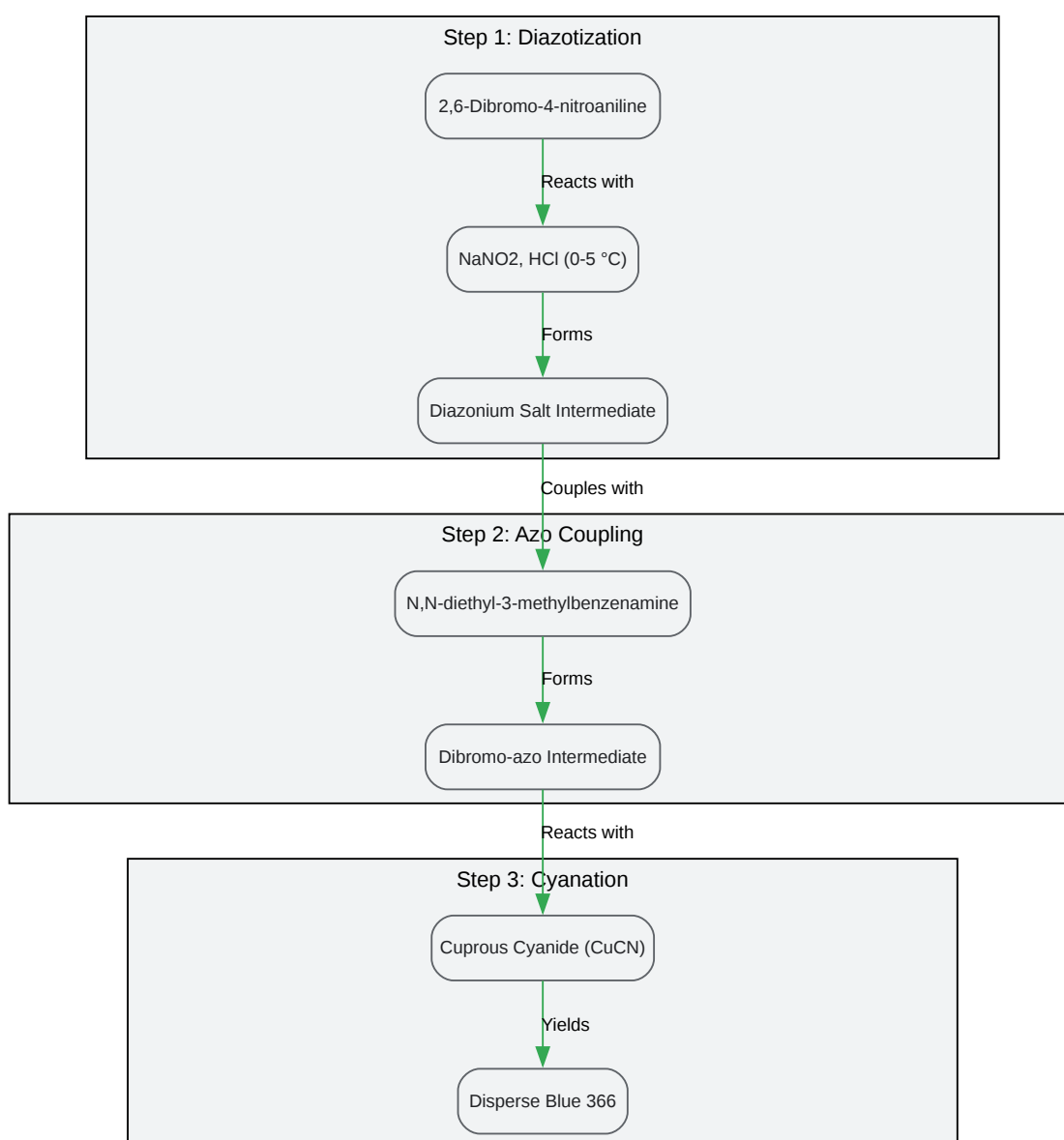
## Experimental Protocol: General Synthesis

A detailed experimental protocol for the synthesis of **Disperse Blue 366** is not readily available in the public domain. However, the general methodology can be outlined as follows:

- **Diazotization:** 2,6-Dibromo-4-nitroaniline is treated with a source of nitrous acid (e.g., sodium nitrite in an acidic medium) at low temperatures (0-5 °C) to form a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then coupled with N,N-diethyl-3-methylbenzenamine. This reaction forms the azo bridge and the core structure of the dye.

- **Cyanation:** The bromine atoms on the phenyl ring are subsequently replaced with cyano groups through a nucleophilic substitution reaction, typically using a cyanide salt like cuprous cyanide.

The following diagram illustrates the general workflow for the synthesis of a related disperse dye, Disperse Blue 165, which follows a similar synthetic logic.



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A generalized synthetic workflow for **Disperse Blue 366**.

## Analytical Methods

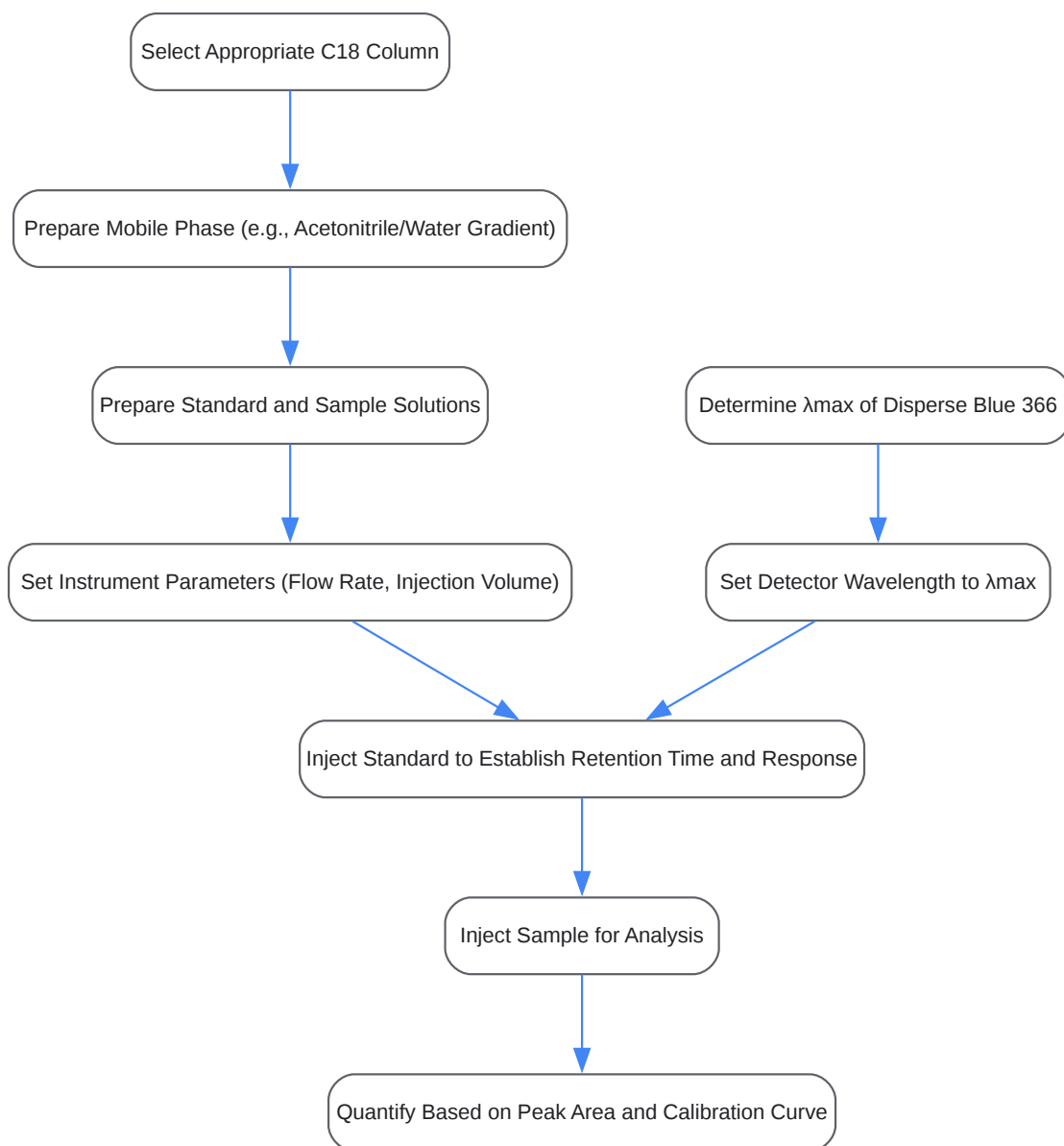
High-Performance Liquid Chromatography (HPLC) is the most common and effective technique for the analysis and quantification of disperse dyes like **Disperse Blue 366**.

### Experimental Protocol: HPLC Analysis of Disperse Dyes (General Method)

While a specific method for **Disperse Blue 366** is not detailed in the literature, a general HPLC protocol for the analysis of disperse dyes can be adapted.

- Instrumentation: A standard HPLC system equipped with a photodiode array (PDA) or UV-Vis detector.
- Column: A C18 reversed-phase column is typically used.
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol) is common.
- Detection: The wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for the specific dye should be used for detection to ensure maximum sensitivity.
- Sample Preparation: Samples are typically dissolved in a suitable organic solvent, such as methanol or a mixture of the mobile phase components, and filtered through a 0.45  $\mu\text{m}$  filter before injection.

The following diagram outlines the logical workflow for developing an HPLC method for the analysis of a disperse dye.



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Workflow for HPLC method development for a disperse dye.

## Biological Activity and Signaling Pathways

Currently, there is no publicly available scientific literature detailing any specific interactions of **Disperse Blue 366** with biological signaling pathways or its potential applications in drug development. Its primary characterization and use are within the field of materials science and textile chemistry. Further research would be required to explore any potential biological effects.

## Conclusion

**Disperse Blue 366** is a well-established blue dye with significant applications in the coloration of synthetic textiles. While its chemical identity and a general synthetic route are known, there is a notable lack of detailed, publicly available data on its specific physicochemical properties and analytical protocols. Furthermore, its biological activity and potential for interaction with cellular pathways remain unexplored. This guide serves as a foundational resource for researchers and scientists, summarizing the current knowledge and highlighting areas where further investigation is warranted.

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